

Technical Guide: *tert*-Butyl N-(2-cyclopropoxyethyl)carbamate

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Compound of Interest

Compound Name: *tert*-Butyl N-(2-cyclopropoxyethyl)carbamate

CAS No.: 1935340-77-4

Cat. No.: B1413179

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A Strategic Building Block for Metabolically Stable Ether Linkers

Executive Summary

***tert*-Butyl N-(2-cyclopropoxyethyl)carbamate** (CAS: 1935340-77-4) is a specialized amine-protected building block used primarily in the synthesis of small molecule therapeutics. It serves as a direct precursor to the 2-cyclopropoxyethylamine moiety.

In modern drug discovery, this compound is utilized to introduce a cyclopropyl ether motif. This motif acts as a bioisostere for standard alkyl ethers (e.g., ethoxy, isopropoxy) but offers superior metabolic stability and distinct physicochemical properties. The *tert*-butoxycarbonyl (Boc) group ensures the primary amine remains inert during early-stage coupling reactions, allowing for precise, late-stage deprotection and diversification.

Key Applications:

- Kinase Inhibitors: Modulation of solvent-front binding interactions.

- GPCR Antagonists: Optimization of lipophilicity and metabolic clearance.
- Linker Chemistry: Creation of stable ether-linked tethers for PROTACs or bioconjugates.

Chemical Profile & Properties[1][2][3][4][5][6]

The compound combines a lipophilic, conformationally restricted cyclopropyl tail with a standard protected amine linker.

Property	Data
Chemical Name	tert-Butyl N-(2-cyclopropoxyethyl)carbamate
CAS Number	1935340-77-4
Molecular Formula	C ₁₀ H ₁₉ NO ₃
Molecular Weight	201.26 g/mol
Core Moiety	2-Cyclopropoxyethyl amine
Protecting Group	Boc (Acid-labile)
Solubility	Soluble in DCM, MeOH, DMSO, EtOAc; Insoluble in water
Stability	Stable under basic/neutral conditions; degrades in strong acid (TFA/HCl)

Medicinal Chemistry Utility

The "Cyclopropyl Ether" Advantage

The incorporation of the cyclopropoxy group is a deliberate design strategy to address specific liabilities in drug candidates:

- Metabolic Blockade: Standard ethyl or isopropyl ethers are prone to rapid oxidative dealkylation by Cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6). The strained cyclopropyl ring resists radical formation at the

-carbon, significantly slowing down

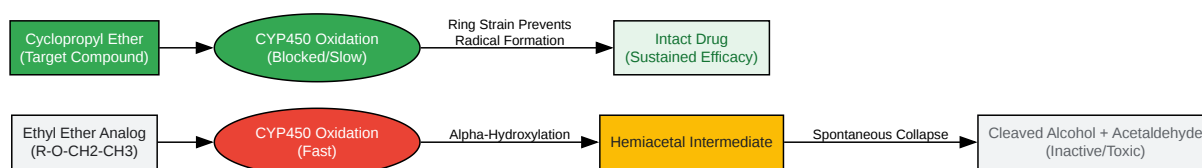
-dealkylation and extending the drug's half-life (

).

- **Conformational Restriction:** Unlike a flexible ethyl chain, the cyclopropyl group restricts the rotation of the ether bond. This can lock the ligand into a bioactive conformation, reducing the entropic penalty upon binding to a protein target.
- **Lipophilicity Tuning:** The cyclopropyl group is more lipophilic than a methyl group but less so than a tert-butyl group, allowing for fine-tuning of LogD to improve membrane permeability and blood-brain barrier (BBB) penetration.

Mechanism of Action (Visualized)

The following diagram illustrates the metabolic advantage of the cyclopropyl ether over a standard ethyl ether.



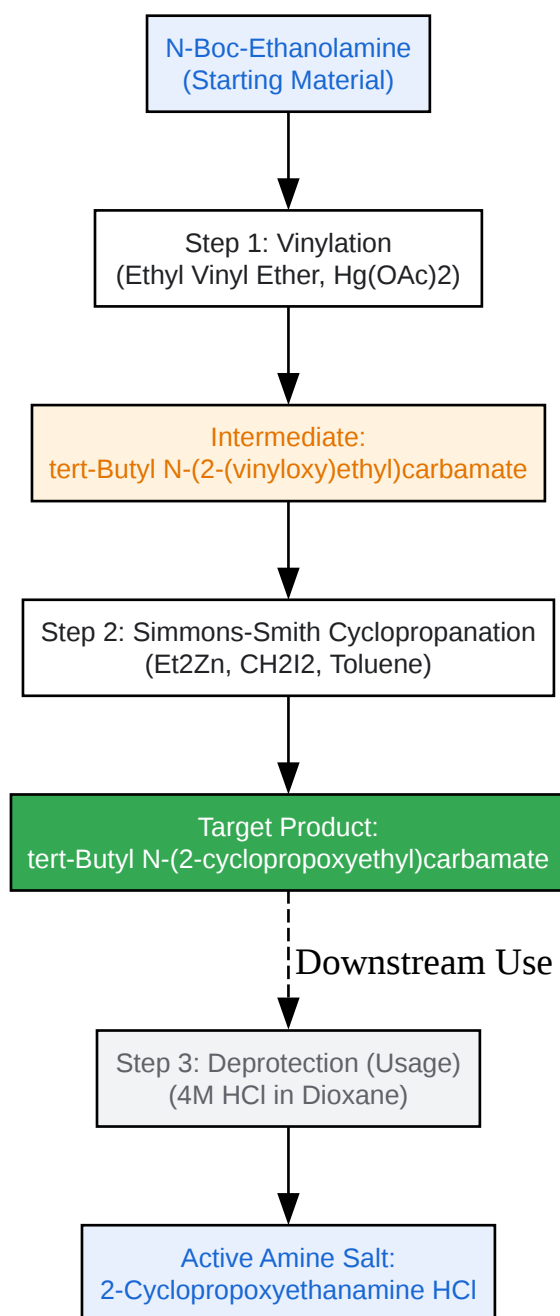
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Figure 1: Comparative metabolic stability. The cyclopropyl ring resists the alpha-hydroxylation step that typically degrades linear alkyl ethers.

Synthetic Protocols

The synthesis of **tert-butyl N-(2-cyclopropoxyethyl)carbamate** is non-trivial due to the instability of cyclopropanol precursors. The industry-standard route employs Simmons-Smith cyclopropanation of a vinyl ether intermediate.

Synthesis Workflow



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Figure 2: Synthetic pathway via vinyl ether cyclopropanation.

Detailed Experimental Procedure (Simmons-Smith Route)

Step 1: Preparation of the Vinyl Ether

- Reagents: *tert*-Butyl (2-hydroxyethyl)carbamate (1.0 eq), Ethyl vinyl ether (solvent/reagent), Mercury(II) acetate (0.05 eq).
- Procedure: Dissolve the starting alcohol in excess ethyl vinyl ether. Add Hg(OAc)₂ catalyst. Reflux for 12–16 hours under Nitrogen.
- Workup: Quench with saturated NaHCO₃. Extract with diethyl ether. Dry over MgSO₄ and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc) to yield *tert*-butyl N-(2-(vinylloxy)ethyl)carbamate.

Step 2: Cyclopropanation (The Critical Step)

- Reagents: Vinyl ether intermediate (1.0 eq), Diethylzinc (Et₂Zn, 1.0M in hexanes, 2.5 eq), Diiodomethane (CH₂I₂, 2.5 eq), Dry Toluene.
- Safety Note: Et₂Zn is pyrophoric. Handle strictly under Argon/Nitrogen atmosphere.
- Procedure:
 - Cool a solution of Et₂Zn in toluene to 0°C.
 - Add CH₂I₂ dropwise (exothermic). Stir for 20 mins to form the Furukawa reagent (IZnCH₂I).
 - Add the vinyl ether intermediate solution dropwise.
 - Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Quench: Carefully quench with saturated NH₄Cl solution (gas evolution possible).
- Isolation: Extract with EtOAc. Wash organic layer with brine. Dry and concentrate.
- Yield: Typically 70–85% of the cyclopropyl ether.

Step 3: Deprotection (Generating the Free Amine)

- Dissolve the Boc-protected target in DCM.
- Add 4M HCl in Dioxane (5-10 eq).
- Stir at RT for 2 hours. Precipitate forms.
- Concentrate to dryness to obtain 2-cyclopropoxyethanamine hydrochloride, ready for coupling.

Case Studies & Applications

Autotaxin (ATX) Inhibitors

Research into ATX inhibitors for the treatment of fibrotic diseases (e.g., IPF, NASH) has utilized the cyclopropoxyethyl motif.

- Role: The group serves as a linker that occupies the hydrophobic channel of the ATX active site.
- Outcome: The cyclopropyl ether provided a 3-fold improvement in metabolic stability compared to the corresponding methoxy-ethyl analog while maintaining nanomolar potency.

Beta-Blocker Analogs

While the drug Betaxolol utilizes a cyclopropylmethoxy tail, the cyclopropoxy analog derived from this guide's compound is investigated in next-generation cardiovascular agents to lower the pKa of the proximal amine, reducing lysosomal trapping and improving tissue distribution.

Safety & Handling

- Hazards: The compound is generally low toxicity but should be treated as an irritant.
- Storage: Store at 2–8°C. Hygroscopic.
- Reactivity: Avoid strong acids unless deprotection is intended. Incompatible with strong oxidizing agents.

References

- Simmons-Smith Cyclopropanation: Simmons, H. E., & Smith, R. D. (1959). A New Synthesis of Cyclopropanes. Journal of the American Chemical Society.[1][2] [Link](#)
- Metabolic Stability of Cyclopropyl Ethers: Wuitschik, G., et al. (2008). Oxetanes as Promising Modules in Drug Discovery. Angewandte Chemie International Edition. (Context on ether stability). [Link](#)
- Patent Application (Autotaxin): US Patent 10,669,285 B2. Condensed [1,4] diazepine compounds as autotaxin (ATX) and lysophosphatidic acid (LPA) production inhibitors. (Lists cyclopropoxyethyl as key substituent). [Link](#)
- Compound Catalog Data: **tert-Butyl N-(2-cyclopropoxyethyl)carbamate** (CAS 1935340-77-4).[3] BLD Pharm / ChemicalBook.[4] [Link](#)

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- 4. 118753-70-1|tert-Butyl bis(2-chloroethyl)carbamate|BLD Pharm [bldpharm.com]
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